

# The Dawn of Pyroelectricity: Sir David Brewster's Foundational Observations in Rochelle Salt

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rochelle salt

Cat. No.: B1211169

[Get Quote](#)

A Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

## Introduction

The phenomenon of pyroelectricity, the generation of an electrical potential across a crystal when subjected to a change in temperature, was first systematically investigated and named by the eminent Scottish scientist Sir David Brewster in 1824. His seminal work, "Observations on the pyro-electricity of minerals," published in The Edinburgh Journal of Science, laid the groundwork for our modern understanding of this effect and its interplay with crystal structure. Among the various minerals Brewster studied, his observations on **Rochelle salt** (then known as Seignette's salt or tartrate of potash and soda) were particularly noteworthy. This technical guide delves into the core of Brewster's pioneering work on the pyroelectric effect in **Rochelle salt**, presenting his findings in a modern, accessible format for today's scientific community. By examining his early methodologies and qualitative data, we gain a unique historical perspective on the origins of a field that has since blossomed into critical applications in sensors, imaging, and energy harvesting.

## Quantitative Data from Brewster's Observations

Sir David Brewster's 1824 publication was primarily qualitative in nature, focusing on the description of the pyroelectric phenomenon and the polarity of the electric charge developed in various crystals upon heating and cooling. The instrumentation of the era did not permit precise

quantitative measurements of pyroelectric coefficients as we know them today. However, his meticulous observations of the behavior of **Rochelle salt** can be summarized to provide a comparative understanding of its pyroelectric properties as he observed them.

Crystal Studied	Form	Electrical Pole on Heating (Positive End)	Electrical Pole on Cooling (Positive End)	Notes on Intensity
Rochelle Salt	Prismatic Crystal	One of the extremities of the prism	The opposite extremity of the prism	Described as exhibiting the pyroelectric property, though the intensity relative to other minerals was not quantified.
Topaz	Prismatic Crystal	One extremity of the prism	The opposite extremity of the prism	Noted for its distinct pyroelectric properties.
Tourmaline	Hemihedral Crystal	The entire crystal	The opposite side of the crystal	Described as a well-known pyroelectric mineral.

## Experimental Protocols of Sir David Brewster

Brewster's experimental setup was elegant in its simplicity, relying on the fundamental principles of electrostatics available in the early 19th century. His methodology can be reconstructed from the descriptions in his paper.

Objective: To determine if a crystal possesses pyroelectricity and to identify the polarity of the charge at its extremities upon heating and cooling.

Materials and Apparatus:

- Crystal Specimen: A well-formed crystal of **Rochelle salt**.
- Heating/Cooling Apparatus: A source of gentle and uniform heat. While not explicitly detailed, this likely involved placing the crystal on a heated metal plate or exposing it to the radiant heat from a lamp. Cooling would have been achieved by removing the heat source and allowing the crystal to return to ambient temperature.
- Electrometer: A sensitive instrument for detecting static electric charge. The common electrometer of the time was the gold-leaf electroscope.
- Proof-plane: A small, insulated metal disc on a handle, used to transfer charge from the crystal to the electrometer.
- Sealing Wax: Used to create a known negative charge for determining the polarity of the crystal.

#### Procedure:

- Crystal Preparation: A clean, dry crystal of **Rochelle salt** was selected. It was crucial that the crystal was not handled directly to avoid dissipating any charge.
- Initial State: The crystal was first tested with the electrometer to ensure it was electrically neutral at a stable ambient temperature. The proof-plane would be touched to an extremity of the crystal and then brought into contact with the cap of the electroscope. No divergence of the gold leaves would indicate a neutral state.
- Heating: The crystal was gently and uniformly heated.
- Charge Detection (Heating): While the crystal was warm, the proof-plane was brought into contact with one of its extremities. The proof-plane was then immediately touched to the cap of the electroscope, and the behavior of the gold leaves was observed. Divergence of the leaves indicated the presence of an electric charge.
- Polarity Determination (Heating): To determine the sign of the charge, a piece of sealing wax was rubbed with a cloth to induce a known negative charge. The charged sealing wax was then brought near the cap of the electroscope after it had been charged by the crystal.

- If the divergence of the gold leaves increased, the charge on the electroscope (and thus on that extremity of the crystal) was also negative.
- If the divergence of the gold leaves decreased, the charge on the electroscope was positive.
- Cooling: The heat source was removed, and the crystal was allowed to cool back to room temperature.
- Charge Detection and Polarity Determination (Cooling): The process of testing the extremities of the crystal with the proof-plane and electroscope was repeated as the crystal cooled. Brewster observed that the polarity of the charge at each end of the crystal was reversed upon cooling.

## Visualizing Brewster's Experimental Workflow

The logical flow of Sir David Brewster's experiment to determine the pyroelectric properties of a crystal can be represented by the following diagram.

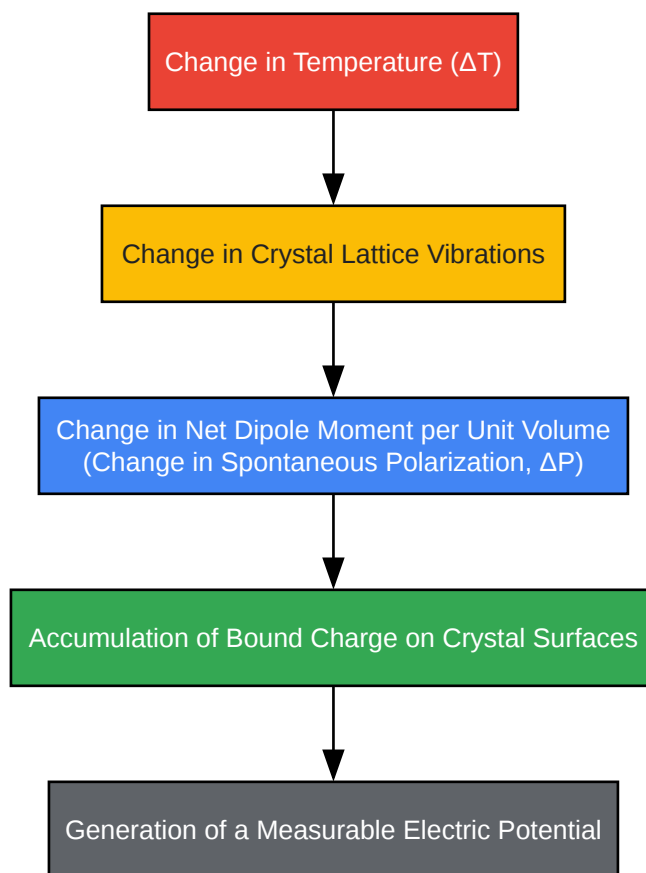


[Click to download full resolution via product page](#)

Caption: Workflow of Brewster's 1824 pyroelectricity experiment.

## The Underlying Principle: A Conceptual Pathway

While Brewster's understanding was phenomenal for his time, we can now frame his observations within the context of modern solid-state physics. The pyroelectric effect in **Rochelle salt** is a consequence of its crystal structure and the temperature-dependent nature of its spontaneous polarization.



[Click to download full resolution via product page](#)

Caption: Conceptual pathway of the pyroelectric effect.

## Conclusion

Sir David Brewster's 1824 investigation into the pyroelectricity of minerals, with his specific observations on **Rochelle salt**, marks a pivotal moment in the history of materials science and electromagnetism. Although devoid of the quantitative precision of modern techniques, his methodical approach and insightful qualitative descriptions provided the first systematic account of this fascinating phenomenon. For contemporary researchers, a review of Brewster's

foundational work offers not only a historical appreciation of the field but also a reminder of the power of careful observation and logical deduction in scientific discovery. The principles he first outlined in **Rochelle salt** continue to be relevant in the development of advanced pyroelectric materials for a wide array of technological applications.

- To cite this document: BenchChem. [The Dawn of Pyroelectricity: Sir David Brewster's Foundational Observations in Rochelle Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211169#pyroelectric-effect-in-rochelle-salt-as-observed-by-sir-david-brewster]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)